

Application Note: Quantitative Analysis of 8-Bromoquinolin-3-amine

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Compound of Interest

Compound Name: 8-Bromoquinolin-3-amine

CAS No.: 347146-15-0

Cat. No.: B1322627

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Introduction: The Analytical Imperative for 8-Bromoquinolin-3-amine

8-Bromoquinolin-3-amine is a substituted quinoline derivative that serves as a crucial intermediate in the synthesis of novel pharmaceutical compounds and functional materials.^[1] The quinoline scaffold is a privileged structure in medicinal chemistry, forming the core of numerous therapeutic agents. The precise placement of a bromine atom and an amine group on this scaffold, as in **8-Bromoquinolin-3-amine**, significantly influences its chemical reactivity and potential biological activity.^[2]

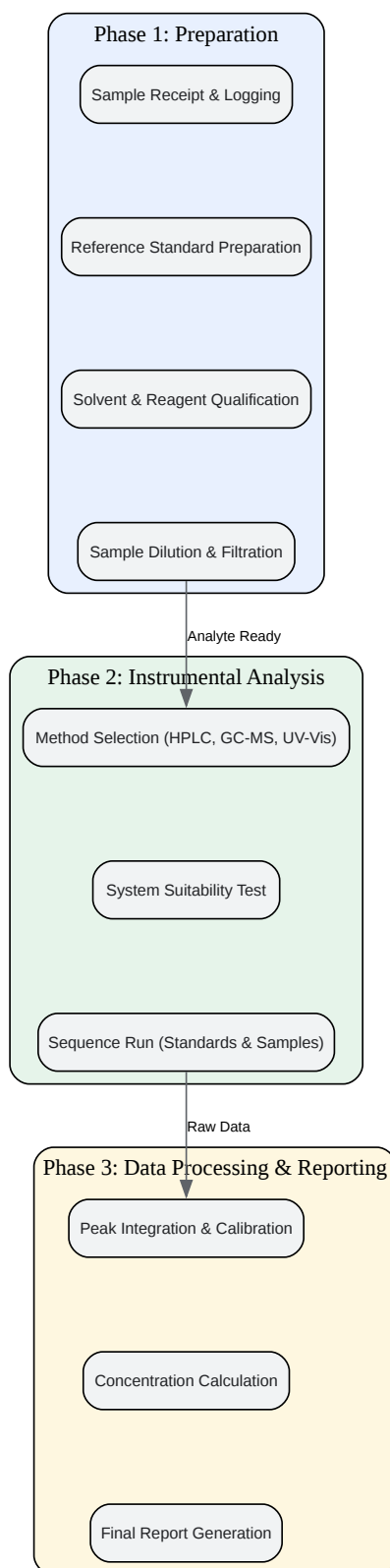
Therefore, the ability to accurately and reliably quantify this compound is paramount for ensuring the quality, consistency, and success of research and development endeavors. This application note provides a detailed guide to robust analytical methodologies for the quantification of **8-Bromoquinolin-3-amine**, moving beyond mere procedural steps to explain the scientific rationale behind the chosen methods and parameters. We will explore three primary analytical techniques: High-Performance Liquid Chromatography (HPLC), Gas Chromatography-Mass Spectrometry (GC-MS), and UV-Vis Spectrophotometry.

Physicochemical Properties of **8-Bromoquinolin-3-amine**

Property	Value	Reference
Molecular Formula	C ₉ H ₇ BrN ₂	[3]
Molecular Weight	223.07 g/mol	[3]
CAS Number	347146-15-0	[3]
Appearance	Solid (form may vary)	[4]
Solubility	Expected to be soluble in organic solvents like DMSO, Methanol, Acetonitrile. Low solubility in water.	[5]
SMILES	<chem>NC1=CC2=CC=CC(Br)=C2N=C1</chem>	[3]

General Analytical Workflow

A systematic approach is essential for achieving reliable quantitative results. The overall process, from sample handling to data analysis, follows a logical progression designed to minimize error and ensure data integrity.



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Caption: General workflow for quantitative analysis.

Primary Quantitative Method: Reverse-Phase HPLC-UV

High-Performance Liquid Chromatography with UV detection is the gold standard for the quantification of non-volatile, UV-active compounds like **8-Bromoquinolin-3-amine**. Its high resolution, sensitivity, and reproducibility make it ideal for purity assessment and concentration determination in complex matrices.

Causality Behind the Method:

- Reverse-Phase (RP) Chromatography: **8-Bromoquinolin-3-amine** is a moderately polar aromatic compound. An RP column, typically with a C18 stationary phase, provides excellent retention and separation based on the compound's hydrophobicity.
- Acidified Mobile Phase: The basic amine group ($-NH_2$) on the quinoline ring can interact with residual acidic silanol groups on the silica-based column packing, leading to poor peak shape (tailing).^[6] Adding an acid like phosphoric acid or formic acid to the mobile phase protonates the amine group (to $-NH_3^+$). This uniform positive charge minimizes secondary interactions, resulting in sharp, symmetrical peaks essential for accurate integration.^[7]
- UV Detection: The quinoline ring system contains multiple conjugated double bonds, which act as a strong chromophore, absorbing UV light. This allows for sensitive detection at a specific wavelength, typically near one of its absorbance maxima.^[8]

Detailed Protocol: HPLC-UV Quantification

1. Materials and Reagents:

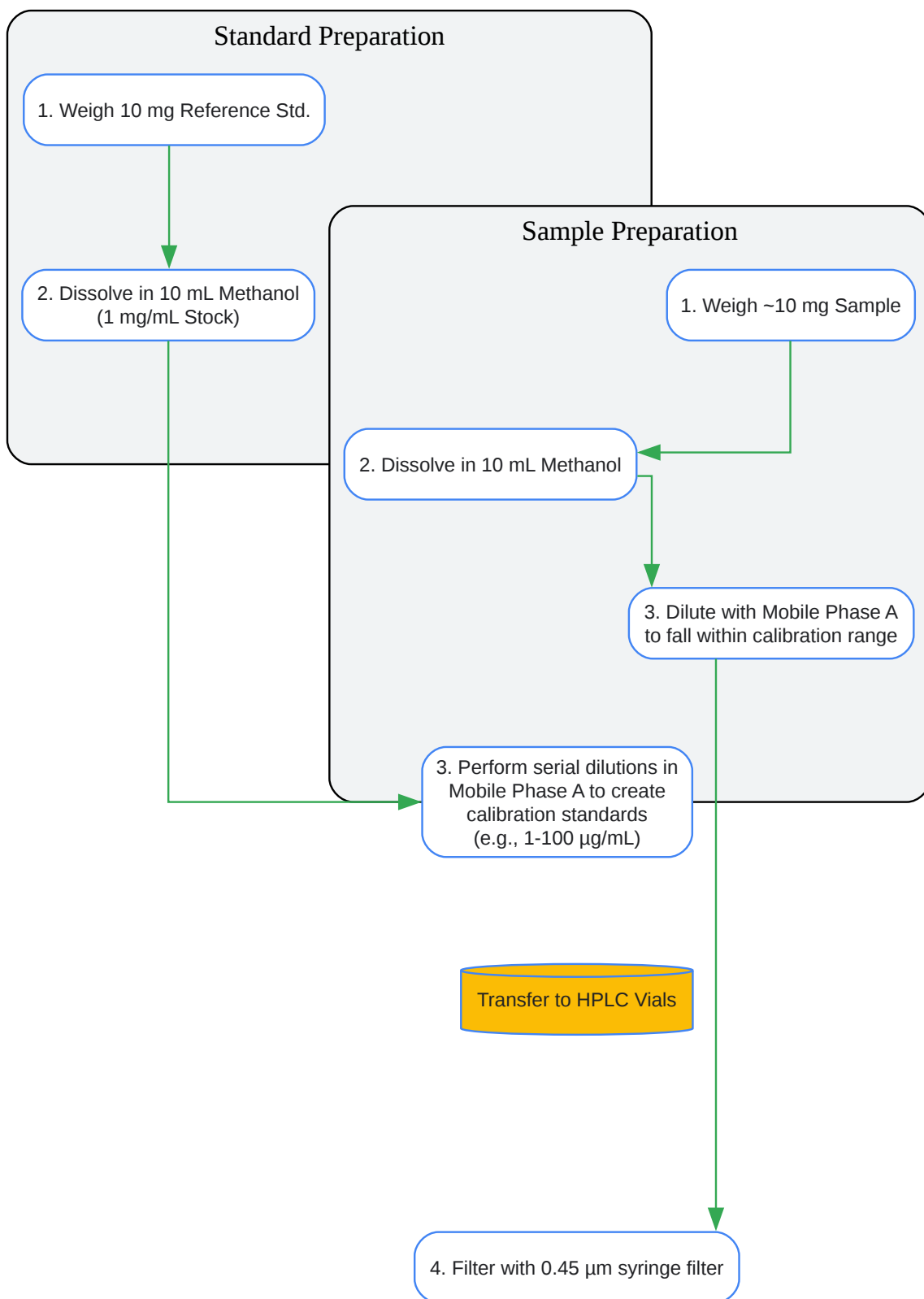
- **8-Bromoquinolin-3-amine** reference standard ($\geq 98\%$ purity)
- Acetonitrile (ACN), HPLC grade
- Deionized Water ($18.2\text{ M}\Omega\cdot\text{cm}$)
- Phosphoric Acid (H_3PO_4), analytical grade
- Methanol, HPLC grade

- 0.45 µm Syringe filters (e.g., PTFE)

2. Instrument and Conditions:

Parameter	Recommended Setting	Rationale
HPLC System	Agilent 1260, Waters Alliance, or equivalent	Standard system with quaternary pump, autosampler, column oven, and UV/PDA detector.
Column	C18, 4.6 x 150 mm, 5 µm	General-purpose reverse-phase column suitable for aromatic compounds.[7]
Mobile Phase A	0.1% H ₃ PO ₄ in Water	Acidified aqueous phase for controlling pH and ensuring amine protonation.
Mobile Phase B	Acetonitrile (ACN)	Organic solvent for eluting the analyte from the C18 column.
Gradient	30% B to 70% B over 10 min	A gradient ensures elution of the main peak with good shape and separates potential impurities.
Flow Rate	1.0 mL/min	Standard flow rate for a 4.6 mm ID column.
Column Temp.	30 °C	Controlled temperature ensures reproducible retention times.
Injection Vol.	10 µL	Standard volume; can be adjusted based on concentration.
Detection	UV at 250 nm	A common wavelength for quinoline derivatives, providing good sensitivity.[7]

3. Standard and Sample Preparation Workflow:

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Caption: Standard and Sample Preparation for HPLC.

4. Execution and Data Analysis:

- **System Equilibration:** Purge the system and equilibrate the column with the initial mobile phase conditions for at least 20 minutes or until a stable baseline is achieved.
- **System Suitability:** Inject a mid-range standard solution five times. The relative standard deviation (RSD) for retention time should be <1% and for peak area should be <2%.
- **Calibration Curve:** Inject the calibration standards from lowest to highest concentration. Plot the peak area versus concentration. The correlation coefficient (r^2) should be ≥ 0.999 .
- **Sample Analysis:** Inject the prepared sample solutions.
- **Quantification:** Determine the concentration of **8-Bromoquinolin-3-amine** in the sample solutions using the linear regression equation from the calibration curve. Calculate the final purity or concentration in the original sample, accounting for all dilutions.

Alternative Method 1: Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful technique for analyzing volatile and semi-volatile compounds. It provides both quantitative data and structural confirmation via mass spectrometry.[9]

Causality Behind the Method:

- **Volatility:** **8-Bromoquinolin-3-amine** has sufficient volatility to be analyzed by GC, though a heated injection port is required.
- **Column Deactivation:** As with HPLC, the basicity of the amine is a major challenge. Standard silica capillary columns will cause severe peak tailing. A base-deactivated column (often treated with potassium hydroxide, KOH) is essential to shield the analyte from active sites.[6]
- **Mass Spectrometry (MS) Detection:** MS provides high selectivity and specificity. The fragmentation pattern and the characteristic isotopic signature of bromine (due to ^{79}Br and ^{81}Br isotopes) provide unequivocal identification of the target analyte.[2]

Protocol: GC-MS Quantification

- Materials:
 - **8-Bromoquinolin-3-amine** reference standard
 - Dichloromethane (DCM) or Ethyl Acetate, GC grade
- Instrument and Conditions:

Parameter	Recommended Setting	Rationale
GC-MS System	Agilent 7890/5977 or equivalent	Standard, reliable system for routine analysis.
Column	DB-5ms, 30 m x 0.25 mm x 0.25 µm (or a base-deactivated wax column)	A low-polarity column like DB-5 is a good starting point. A dedicated base-deactivated column is preferred for optimal peak shape. [6]
Carrier Gas	Helium, 99.999% purity	Inert carrier gas with optimal efficiency.
Inlet Temp.	280 °C	Ensures complete vaporization of the analyte.
Injection Mode	Split (e.g., 20:1)	Prevents column overloading and ensures sharp peaks.
Oven Program	100 °C (hold 1 min), ramp to 280 °C at 15 °C/min, hold 5 min	A temperature ramp is necessary to elute the compound in a reasonable time.
MS Source Temp.	230 °C	Standard source temperature.
MS Quad Temp.	150 °C	Standard quadrupole temperature.
Ionization Mode	Electron Ionization (EI) at 70 eV	Standard EI provides reproducible fragmentation patterns for library matching. [2]
Acquisition	Scan (m/z 50-350) or SIM	Scan mode for initial identification; Selected Ion Monitoring (SIM) of key ions (e.g., m/z 222, 224) for higher sensitivity quantification.

- Preparation and Analysis:

- Prepare a stock solution (e.g., 1 mg/mL) in DCM.
- Create calibration standards by serial dilution (e.g., 1-100 µg/mL).
- Prepare samples by dissolving and diluting in DCM to a concentration within the calibration range.
- Generate a calibration curve by plotting peak area against concentration.
- Calculate sample concentration using the calibration curve.

Alternative Method 2: UV-Vis Spectrophotometry

For rapid concentration determination of a pure sample, UV-Vis spectrophotometry is a simple and effective method. It relies on the Beer-Lambert Law, which states that absorbance is directly proportional to concentration.^[10]

Causality Behind the Method:

- The aromatic quinoline structure of **8-Bromoquinolin-3-amine** absorbs light in the UV-visible spectrum. By measuring the absorbance at a specific wavelength (λ_{max}), the concentration can be determined if the absorptivity coefficient is known or a calibration curve is used.^{[8][11]}

Protocol: UV-Vis Quantification

- Materials:
 - **8-Bromoquinolin-3-amine** reference standard
 - Methanol, UV grade
 - Quartz cuvettes (1 cm path length)
- Instrument and Procedure:
 - Determine λ_{max} : Prepare a ~10 µg/mL solution of the standard in methanol. Scan the solution from 200-400 nm using a spectrophotometer to find the wavelength of maximum

absorbance (λ_{max}).

- **Prepare Standards:** Prepare a series of at least five calibration standards in methanol with concentrations spanning the expected sample concentration.
- **Calibration Curve:** Zero the spectrophotometer with a methanol blank. Measure the absorbance of each standard at λ_{max} . Plot absorbance vs. concentration to create a calibration curve. The r^2 value should be ≥ 0.995 .
- **Sample Measurement:** Prepare the sample in methanol, ensuring the final concentration results in an absorbance reading within the linear range of the calibration curve (typically 0.1-1.0 AU). Measure its absorbance at λ_{max} .
- **Calculation:** Determine the sample's concentration from the calibration curve's linear equation.

Conclusion and Method Selection

The choice of analytical method depends on the specific requirements of the analysis.

- HPLC-UV is the most recommended method for routine quality control, purity determination, and stability testing due to its high precision and ability to separate impurities.
- GC-MS is superior when volatile impurities are of concern or when absolute structural confirmation is required.
- UV-Vis Spectrophotometry is a fast and cost-effective choice for quantifying pure, known samples where impurity profiling is not necessary.

Each protocol described herein is a self-validating system when performed with proper system suitability checks and calibration. By understanding the chemical principles that underpin these methods, researchers can troubleshoot issues effectively and generate quantitative data with the highest degree of confidence.

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